

An In-depth Technical Guide to Indium-115: Isotopic Abundance and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Indium-115

Cat. No.: B077298

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the primordial radionuclide, **Indium-115** (^{115}In). It details its isotopic abundance, physical and chemical properties, and the experimental methodologies used for their characterization. This document is intended to serve as a valuable resource for professionals in research, science, and drug development who are interested in the fundamental characteristics and potential applications of this long-lived isotope.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Indium-115**, providing a clear and concise reference for its fundamental properties.

Table 1: Isotopic Abundance and Atomic Weight of Natural Indium

Isotope	Natural Abundance (%) ^[1] ^[2]	Atomic Mass (amu) ^[2]
^{113}In	4.28	112.904062
^{115}In	95.72	114.903878
Standard Atomic Weight of Indium	114.818	

Table 2: Nuclear Properties of Indium-115

Property	Value
Half-life ($t_{1/2}$)	4.41×10^{14} years[1][2]
Decay Mode	β^- (Beta decay)[1][2]
Decay Product	^{115}Sn (Tin-115)[1][2]
Beta Decay Energy (Q-value)	497.954 keV[2]
Nuclear Spin (I)	$9/2^+$ [2]
Magnetic Dipole Moment (μ/μ_N)	+5.5408[2]
Electric Quadrupole Moment (Q/barn)	+0.81

Table 3: Physical and Chemical Properties of Indium

Property	Value
Melting Point	156.6 °C
Boiling Point	2072 °C
Density	7.31 g/cm ³
Appearance	Silvery-white, lustrous metal
Crystal Structure	Body-centered tetragonal
Electron Configuration	[Kr] 4d ¹⁰ 5s ² 5p ¹
Standard Electrode Potential (In^{3+}/In)	-0.34 V

Experimental Protocols

This section outlines the detailed methodologies for key experiments used to characterize the properties of **Indium-115**.

Determination of Isotopic Abundance by Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-

ICP-MS)

MC-ICP-MS is a powerful technique for high-precision isotope ratio measurements. The following protocol provides a general framework for the determination of the isotopic abundance of Indium.

Methodology:

- Sample Preparation:
 - Accurately weigh a solid indium sample.
 - Dissolve the sample in high-purity nitric acid (HNO_3).
 - Dilute the dissolved sample to a known volume with deionized water to achieve a final indium concentration suitable for ICP-MS analysis (typically in the parts-per-billion range).
 - Prepare a series of calibration standards with known $^{113}\text{In}/^{115}\text{In}$ ratios.
- Instrumental Analysis:
 - Introduce the prepared sample and standard solutions into the ICP-MS system. The sample is nebulized and introduced into the argon plasma, where it is ionized.
 - The ion beam is then directed into the mass spectrometer.
 - The multiple collectors simultaneously measure the ion currents of the different indium isotopes ($^{113}\text{In}^+$ and $^{115}\text{In}^+$).
- Data Analysis:
 - Correct for instrumental mass bias using a suitable correction model (e.g., standard-sample bracketing or the use of an internal standard).
 - Calculate the $^{113}\text{In}/^{115}\text{In}$ ratio for the sample.
 - Determine the percentage abundance of each isotope from the measured ratio.

Measurement of Half-Life and Decay Energy by Cryogenic Calorimetry

Due to the extremely long half-life of ^{115}In , direct decay counting over a short period is not feasible. Cryogenic calorimetry offers a highly sensitive method to measure the decay energy and, consequently, the half-life.

Methodology:

- Detector Preparation:
 - A crystal containing a known amount of **Indium-115** (e.g., an indium-containing crystal) is used as the absorber in a cryogenic calorimeter.
 - The crystal is cooled to milli-Kelvin temperatures in a dilution refrigerator to minimize thermal noise.
 - A sensitive thermometer, such as a transition-edge sensor (TES), is thermally coupled to the crystal.
- Data Acquisition:
 - When a ^{115}In nucleus within the crystal undergoes beta decay, the emitted beta particle deposits its energy in the crystal, causing a minute temperature rise.
 - The TES detects this temperature change as a sharp pulse in its resistance.
 - The amplitude of the pulse is proportional to the energy deposited by the beta particle.
 - The detector is operated for an extended period to collect a statistically significant number of decay events.
- Data Analysis:
 - The energy spectrum of the beta decays is constructed from the collected pulses.
 - The total number of decay events within a specific time interval is determined.

- Knowing the number of ^{115}In atoms in the crystal and the number of decays, the decay constant (λ) can be calculated.
- The half-life is then determined using the equation: $t_{1/2} = \ln(2)/\lambda$.

Characterization of Beta Decay with Liquid Scintillation Counting

Liquid scintillation counting is a common technique for quantifying beta-emitting radionuclides.

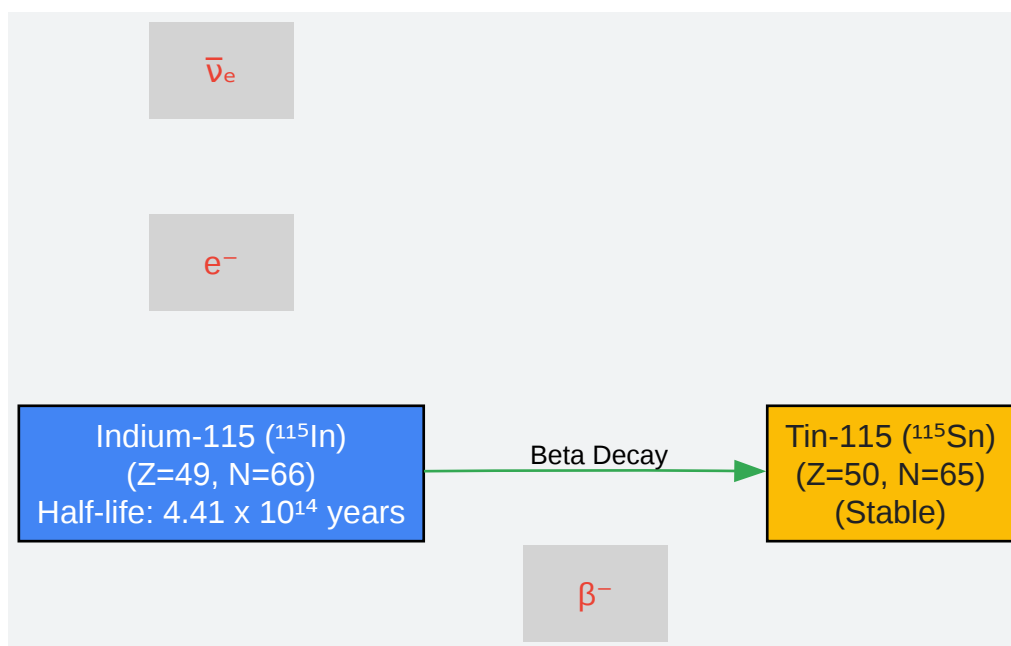
Methodology:

- Sample Preparation:
 - A known quantity of an indium compound is dissolved in a suitable solvent.
 - The solution is mixed with a liquid scintillation cocktail in a vial. The cocktail contains fluors that emit light when they interact with the beta particles.
- Counting:
 - The vial is placed in a liquid scintillation counter.
 - The beta particles emitted from the ^{115}In decay excite the fluors in the cocktail, causing them to emit photons of light.
 - Photomultiplier tubes (PMTs) in the counter detect these light flashes and convert them into electrical pulses.
 - The instrument records the number of pulses over a set period.
- Data Analysis:
 - The counting efficiency of the system is determined using a standard with a known activity.
 - The activity of the ^{115}In sample is then calculated from the measured count rate and the counting efficiency.

- Quenching (reduction in light output) can be a factor and must be corrected for, often using internal or external standardization methods.[3][4][5][6][7]

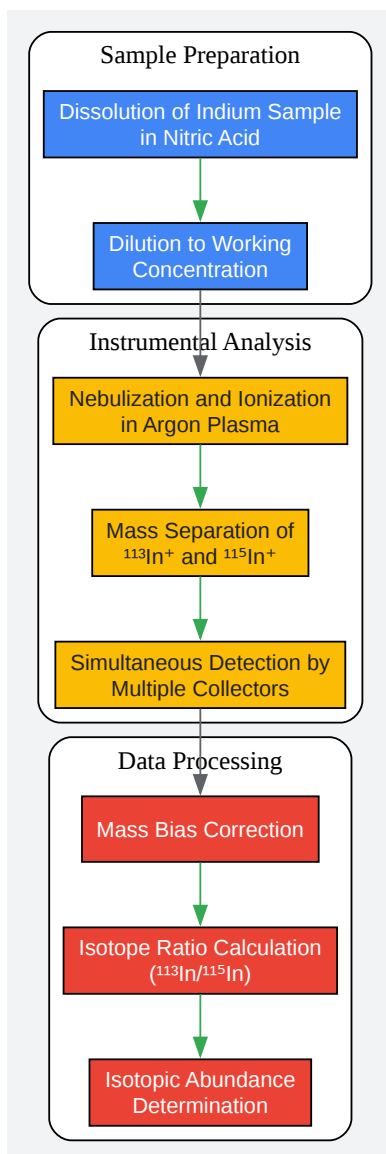
Visualizations

The following diagrams, generated using the DOT language, illustrate key experimental workflows and logical relationships relevant to the study of **Indium-115**.



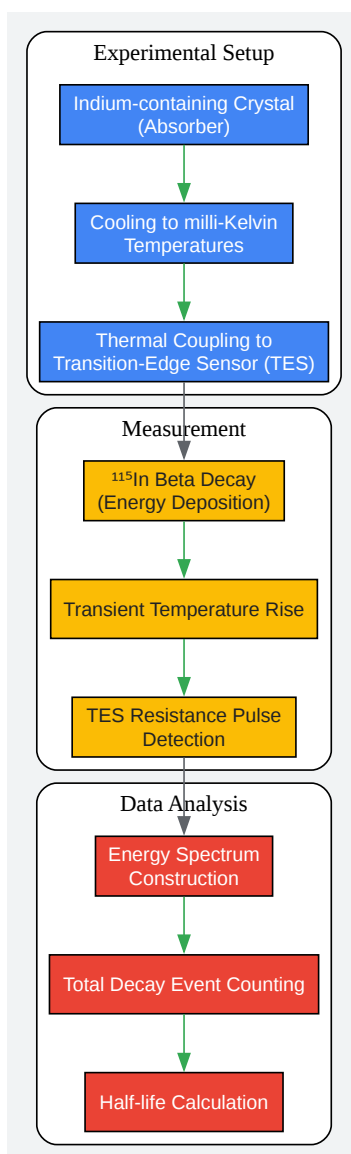
[Click to download full resolution via product page](#)

Caption: Beta decay scheme of **Indium-115** to Tin-115.



[Click to download full resolution via product page](#)

Caption: Workflow for Indium isotopic abundance analysis by MC-ICP-MS.



[Click to download full resolution via product page](#)

Caption: Workflow for **Indium-115** half-life measurement by cryogenic calorimetry.

Applications in Drug Development and Materials Science

While the radioactive isotope Indium-111 is widely used in nuclear medicine for imaging and therapeutic applications, the direct use of the long-lived **Indium-115** in drug development is less common.^[1] However, the unique properties of indium and its compounds, such as Indium Tin Oxide (ITO), are finding applications in drug delivery systems.

ITO nanoparticles, which are composed of indium oxide and tin oxide, are being investigated for their potential as carriers for targeted drug delivery.[8][9][10][11] Their electrical conductivity and optical properties allow for the development of novel stimuli-responsive drug release systems. For instance, ITO nanoparticles could be functionalized with drug molecules and targeted to specific cells or tissues. The release of the drug could then be triggered by an external stimulus, such as light or an electric field. This approach offers the potential for highly controlled and localized drug delivery, which could improve the efficacy and reduce the side effects of various therapies. Research in this area is ongoing and represents an exciting frontier for the application of indium-based materials in the pharmaceutical sciences.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isotopes of indium - Wikipedia [en.wikipedia.org]
- 2. Indium-115 - isotopic data and properties [chemlin.org]
- 3. nucleus.iaea.org [nucleus.iaea.org]
- 4. openmedscience.com [openmedscience.com]
- 5. revvity.com [revvity.com]
- 6. uwm.edu [uwm.edu]
- 7. aphl.org [aphl.org]
- 8. azonano.com [azonano.com]
- 9. shop.nanografi.com [shop.nanografi.com]
- 10. Indium Tin Oxide ITO Nanopowder / Nanoparticles (ITO, In₂O₃:SnO₂=95:5, 99.99+%, 20-70nm) [us-nano.com]
- 11. medic.net.in [medic.net.in]
- To cite this document: BenchChem. [An In-depth Technical Guide to Indium-115: Isotopic Abundance and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077298#indium-115-isotopic-abundance-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com